

Physical and chemical properties of Methyl 5-amino-2-hydroxybenzoate

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Compound of Interest

Compound Name: Methyl 5-amino-2-hydroxybenzoate

Cat. No.: B125376

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An In-depth Technical Guide to Methyl 5-amino-2-hydroxybenzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 5-amino-2-hydroxybenzoate, also known as Methyl 5-aminosalicylate, is an aromatic organic compound with significant potential in pharmaceutical and chemical industries. As a derivative of salicylic acid, it belongs to the aminosalicylates class of compounds. This technical guide provides a comprehensive overview of its physical and chemical properties, synthesis, and potential biological activities, with a focus on data relevant to research and development.

Physical and Chemical Properties

Methyl 5-amino-2-hydroxybenzoate is typically a white to off-white crystalline solid. It is soluble in organic solvents like ethanol and acetone but has limited solubility in water.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO ₃	
Molecular Weight	167.16 g/mol	
Appearance	White to off-white crystalline solid	
Melting Point	93-95°C	
Solubility	Soluble in ethanol, acetone; limited in water	
pH (of parent acid)	4.0-4.1 (0.8 g/L in H ₂ O at 20°C)	

Table 2: Spectroscopic Data

Spectroscopic Technique	Data	Source(s)
¹ H NMR (CDCl ₃)	δ 3.92 ppm (3H, s, Ar-COOCH ₃); 6.85 ppm (2H, m, Ar-H); 7.16 ppm (1H, d, J=2.73 Hz, Ar-H)	
¹³ C NMR	Aromatic C: ~110-150 ppm; C=O: ~160-185 ppm; OCH ₃ : ~50-90 ppm	
FT-IR (cm ⁻¹)	O-H stretch: ~3200 (broad); C-H (sp ³): ~2955; C=O stretch: ~1680; C-O stretch: ~1300-1100; N-H stretch: ~3400-3200; N-H bend: ~1650-1550	
Mass Spectrometry (m/z)	167 (M ⁺), 135, 107, 79	

Experimental Protocols

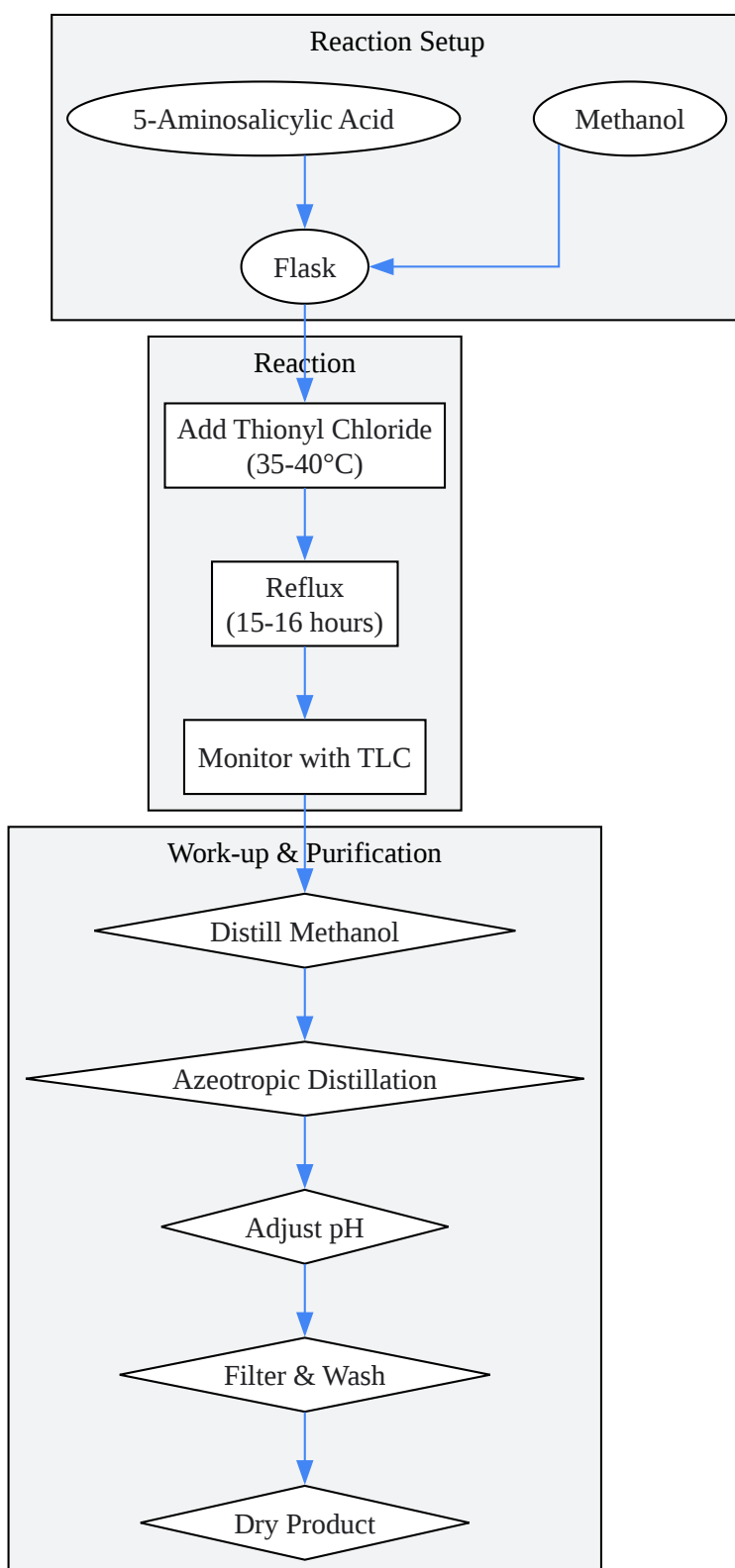
Synthesis of Methyl 5-amino-2-hydroxybenzoate

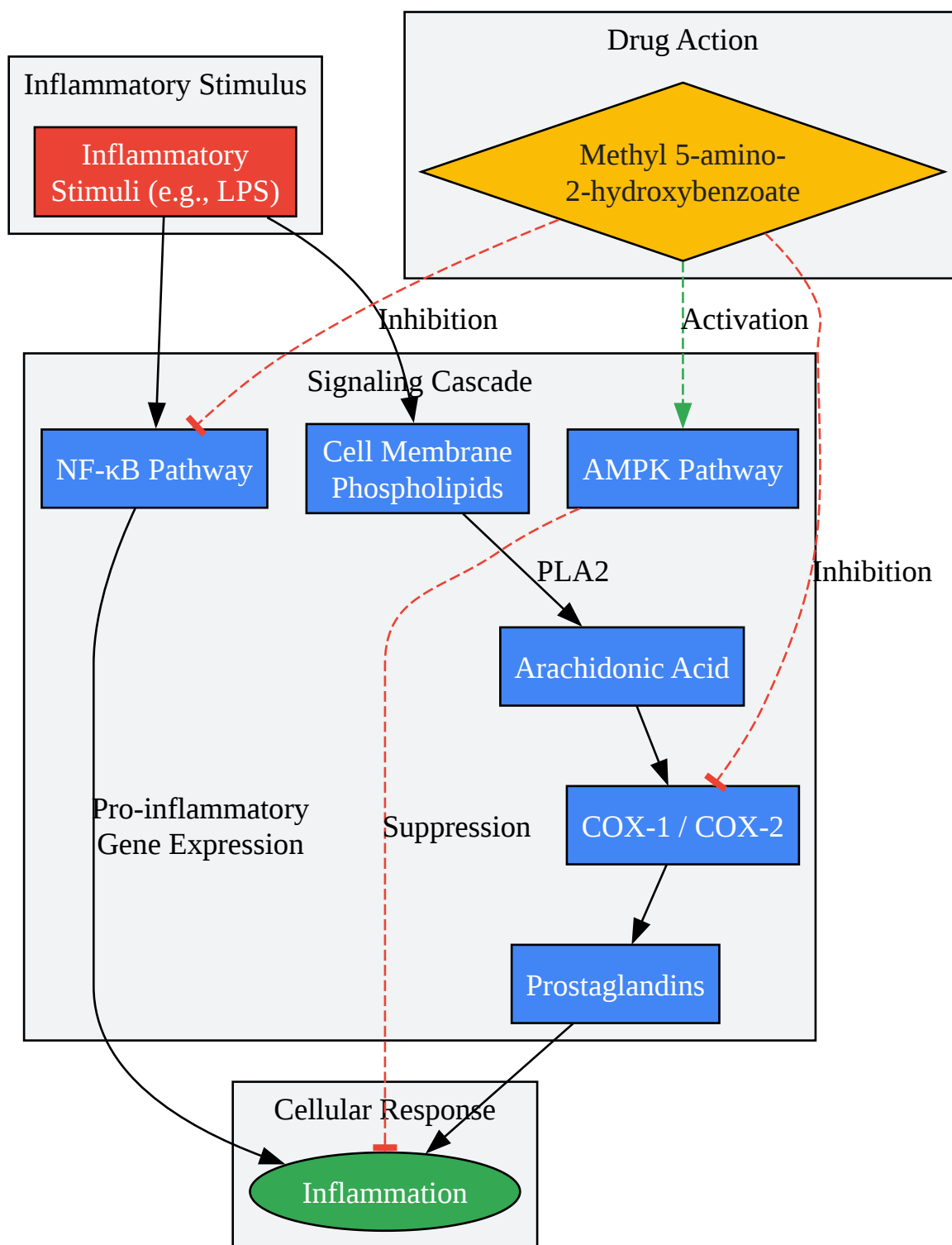
A common method for the synthesis of **Methyl 5-amino-2-hydroxybenzoate** is the esterification of 5-aminosalicylic acid.

Protocol:

- **Reaction Setup:** In a 5-liter four-necked flask equipped with a reflux condenser, a dropping funnel, a thermometer, and a mechanical stirrer, add methanol (3500 mL) and 5-aminosalicylic acid (500 g, 3.26 mol).
- **Reagent Addition:** While stirring, slowly add thionyl chloride (600 mL, 8.16 mol) dropwise over approximately 2 hours, maintaining the reaction temperature between 35-40°C.
- **Reflux:** After the addition is complete, heat the reaction mixture to reflux and maintain for 15-16 hours. The mixture will gradually turn into a brown slurry.
- **Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC) until the amount of 5-aminosalicylic acid is below 1.0%.
- **Work-up:**
 - Distill off approximately 2000 mL of methanol at atmospheric pressure.
 - Remove the remaining methanol by azeotropic distillation with water (3 x 1000 mL) under reduced pressure (200-250 mmHg) to obtain a slurry.
 - Pour the slurry into water (3500 mL).
 - Adjust the pH to 5.0 with a 25% (w/v) NaOH solution and then to 7.0-7.5 with a 20% (w/v) Na₂CO₃ solution.
- **Isolation and Purification:**
 - Filter the precipitated solid and wash with water (2 x 1000 mL).
 - Dry the filter cake at 65°C under reduced pressure to a constant weight to yield the final product.

Workflow for Synthesis





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